

Application Notes and Protocols for Live-Cell Imaging with EMD534085

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Compound of Interest

Compound Name: EMD534085

Cat. No.: B7909007

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These application notes provide a comprehensive overview and detailed protocols for utilizing **EMD534085**, a potent and selective inhibitor of the mitotic kinesin Eg5 (also known as Kinesin-5 or KIF11), in live-cell imaging studies.

Introduction

EMD534085 is a small molecule inhibitor that targets the mitotic kinesin Eg5, a motor protein essential for the formation and maintenance of the bipolar spindle during mitosis. Inhibition of Eg5 by **EMD534085** prevents the separation of centrosomes, leading to the formation of characteristic monopolar spindles and subsequent mitotic arrest. This disruption of the cell cycle can ultimately trigger apoptosis in cancer cells, making Eg5 an attractive target for anti-cancer drug development. Live-cell imaging is a powerful technique to dynamically observe the cellular phenotypes induced by **EMD534085**, providing critical insights into its mechanism of action and the kinetics of cell fate decisions such as mitotic arrest, slippage, and apoptosis.

Mechanism of Action

EMD534085 binds to an allosteric pocket of the Eg5 motor domain, inhibiting its ATPase activity. This prevents Eg5 from sliding microtubules apart, a crucial step in the formation of a bipolar spindle. Consequently, cells treated with **EMD534085** are unable to progress through mitosis and arrest with a distinct monopolar spindle phenotype. This prolonged mitotic arrest

activates the spindle assembly checkpoint and can lead to apoptotic cell death through the activation of caspase cascades.

Quantitative Data

The following tables summarize the quantitative data available for **EMD534085**.

Table 1: In Vitro Potency of **EMD534085**

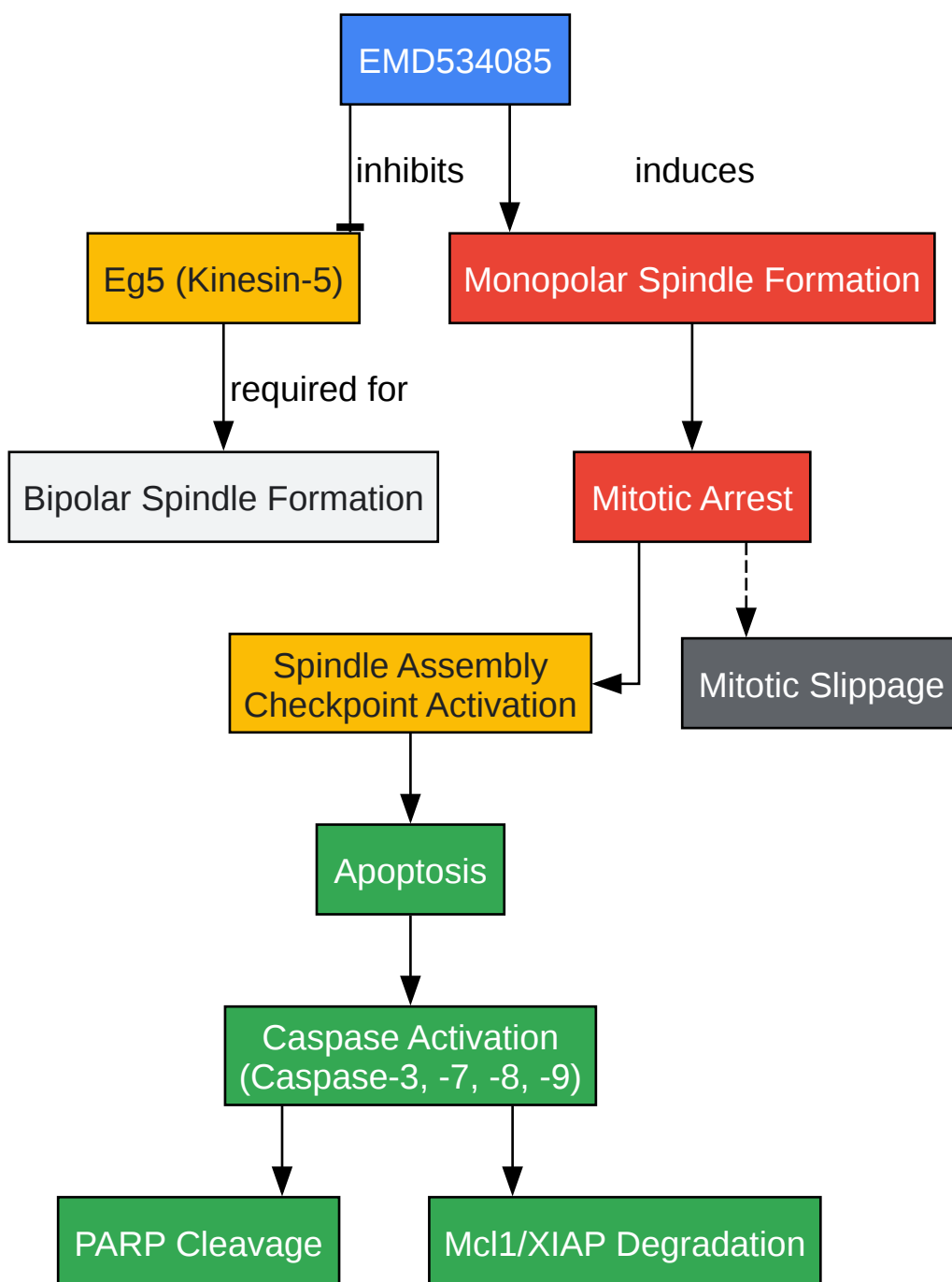
Parameter	Value	Cell Line/System	Reference
IC ₅₀ (Eg5 Inhibition)	8 nM	Biochemical Assay	
IC ₅₀ (Cell Proliferation)	30 nM	HCT116	
EC ₅₀ (Monopolar Spindle Formation)	~70 nM	U-2 OS	

Table 2: Cellular Effects of **EMD534085** in Live-Cell Imaging Studies

Cell Line	EMD534085 Concentration	Key Observations	Reference
HeLa	500 nM	Mitotic arrest with monopolar spindles, followed by mitotic slippage and subsequent cell death.	
MCF7	500 nM	Prolonged mitotic arrest.	
HL60	500 nM	Rapid induction of apoptosis during mitotic arrest.	
U-2 OS	500 nM	Formation of monopolar mitotic spindles within 4 hours.	

Signaling Pathway

The inhibition of Eg5 by **EMD534085** triggers a signaling cascade that leads to mitotic arrest and apoptosis.



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